

Bis(cinnamyl palladium(II) chloride): An Overview of its Chemical Properties

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Compound of Interest

Compound Name: *Bis[cinnamyl palladium(II) chloride]*

Cat. No.: B1181190

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Bis(cinnamyl palladium(II) chloride) is an organometallic compound containing palladium. This technical summary provides key information on its molecular formula and weight for researchers, scientists, and professionals in drug development.

Chemical Formula and Molecular Weight

The chemical properties of bis(cinnamyl palladium(II) chloride) are fundamental for its application in scientific research. The molecular formula and weight are critical parameters for experimental design and data interpretation.

Property	Value
Molecular Formula	C ₁₈ H ₁₈ Cl ₂ Pd ₂ [1] [2] [3] [4] [5]
Molecular Weight	518.08 g/mol [2] [4] [5]
Alternate Molecular Weight	518.1 g/mol [1]
Synonyms	Palladium(II)(π -cinnamyl) Chloride Dimer, Di(μ -chloro)bis(η 3-cinnamyl)dipalladium(II), [Pd(cinnamyl)Cl] ₂ [2] [3]
Appearance	Yellow to dark orange crystals or powder [6]
CAS Number	12131-44-1 [2] [3] [4] [5]

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References

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